

Introduction: The Strategic Importance of a Quinolone Intermediate

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Compound of Interest

Compound Name: *Ethyl 4-chloro-8-fluoroquinoline-3-carboxylate*

CAS No.: 56824-90-9

Cat. No.: B1586498

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Ethyl 4-chloro-8-fluoroquinoline-3-carboxylate belongs to the quinolone class of compounds, a scaffold renowned for its "privileged" status in drug discovery, most notably as the core of many fluoroquinolone antibiotics.[1][2] However, the utility of this specific molecule extends beyond anti-infectives. Its true value lies in its role as a versatile synthetic intermediate. The presence of a chloro group at the 4-position provides a reactive handle for nucleophilic substitution, while the fluoro and ethyl carboxylate moieties offer opportunities for further derivatization. This strategic combination of functional groups makes it a valuable precursor for synthesizing complex molecules, including modulators for novel biological targets.[3][4] This guide will dissect its fundamental properties, synthesis, and analytical validation, providing a robust framework for its effective use in research and development.

Core Physicochemical & Structural Properties

The foundational step in utilizing any chemical compound is a thorough understanding of its intrinsic properties. **Ethyl 4-chloro-8-fluoroquinoline-3-carboxylate** is a white to off-white solid under standard conditions.[3] Its key identifiers and calculated properties are summarized below. The molecular weight, determined by the sum of the atomic weights of its constituent

atoms ($C_{12}H_9ClFNO_2$), is a critical parameter for all stoichiometric calculations in synthesis and analysis.

Property	Value	Source
Molecular Weight	253.66 g/mol	[3][5]
Molecular Formula	$C_{12}H_9ClFNO_2$	[3][5][6]
CAS Number	56824-90-9	[3][5]
Appearance	White to off-white solid	[3]
Boiling Point (Predicted)	332.1 ± 37.0 °C	[3]
Density (Predicted)	1.354 ± 0.06 g/cm ³	[3]
pKa (Predicted)	-1.27 ± 0.41	[3]

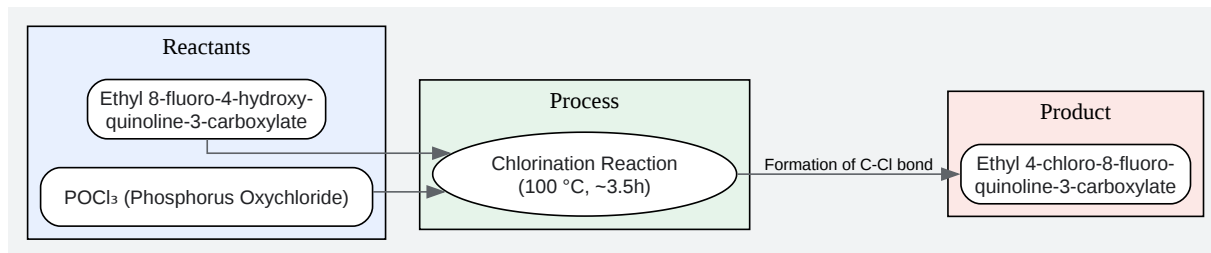
Synthesis Pathway and Mechanistic Rationale

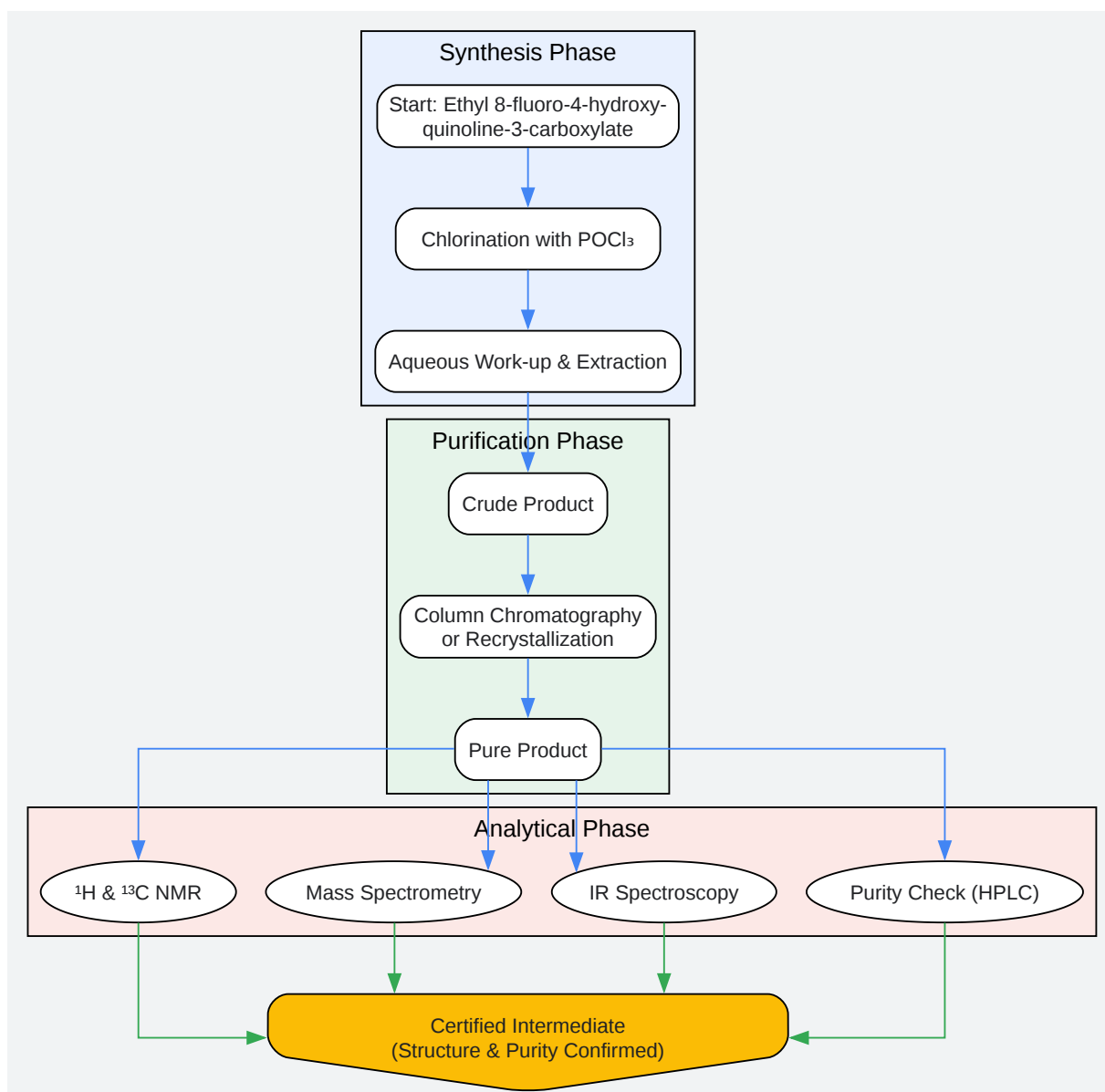
The most common and efficient synthesis of **Ethyl 4-chloro-8-fluoroquinoline-3-carboxylate** involves the chlorination of its 4-hydroxy (or 4-oxo tautomer) precursor, Ethyl 8-fluoro-4-hydroxyquinoline-3-carboxylate.[5][7]

Reaction: Ethyl 8-fluoro-4-hydroxyquinoline-3-carboxylate → **Ethyl 4-chloro-8-fluoroquinoline-3-carboxylate**

Reagent: Phosphorus(V) oxychloride ($POCl_3$, also known as trichlorophosphate)[5]

Expertise & Causality: The choice of $POCl_3$ is deliberate and mechanistically sound. The 4-hydroxyquinoline exists in tautomeric equilibrium with its 4-quinolone form. The lone pair of electrons on the oxygen atom of the carbonyl group attacks the electrophilic phosphorus atom of $POCl_3$. This is followed by the elimination of HCl and the formation of a dichlorophosphoryl intermediate. The chloride ion, now a good nucleophile, attacks the C4 position in an addition-elimination sequence, displacing the dichlorophosphate group and yielding the final 4-chloro product. This reaction is a standard and highly effective method for converting cyclic amides or vinylogous acids into their corresponding chloro derivatives.[8]





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